

(+)-Isomenthol CAS number and safety data sheet

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Compound of Interest

Compound Name: (+)-Isomenthol

CAS No.: 63903-52-6

Cat. No.: B7771115

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An In-depth Technical Guide to **(+)-Isomenthol**: CAS Number and Safety Data

This technical guide provides comprehensive information on the chemical compound **(+)-Isomenthol**, intended for researchers, scientists, and professionals in drug development. The document outlines its chemical identity, safety data, and handling procedures as derived from safety data sheets (SDS).

Chemical Identification

Identifier	Value
Compound Name	(+)-Isomenthol
CAS Number	23283-97-8[1][2][3][4][5]
EC Number	245-554-6[4]
Molecular Formula	C ₁₀ H ₂₀ O[1][2]
Molecular Weight	156.27 g/mol [2]
Synonyms	(1S,2R,5R)-2-Isopropyl-5-methylcyclohexanol, D-Isomenthol[6]

Physical and Chemical Properties

Property	Value
Physical State	Solid[6]
Appearance	White to Off-White[6]
Melting Point	77-83°C[6]
Boiling Point	218-219°C (lit.)[6]
Flash Point	93.3°C[6]
Density	0.89 g/cm ³ [6]
Vapor Pressure	0.0323 mmHg at 25°C[6]
Solubility	Chloroform (Sparingly), Ethanol (Sparingly), Methanol (Slightly)[6]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **(+)-Isomenthol** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[3]

GHS Pictogram:

GHS07[3]

Signal Word: Warning[3]

Safety and Handling

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If respiratory tract irritation occurs, consult a physician.[3]
Skin Contact	Wash with plenty of soap and water.[3] If skin irritation occurs, seek medical advice.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]
Ingestion	Rinse mouth with water (only if the person is conscious). Do NOT induce vomiting.[3]

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[3]
Skin Protection	Wear protective gloves.[3]
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection.[3]

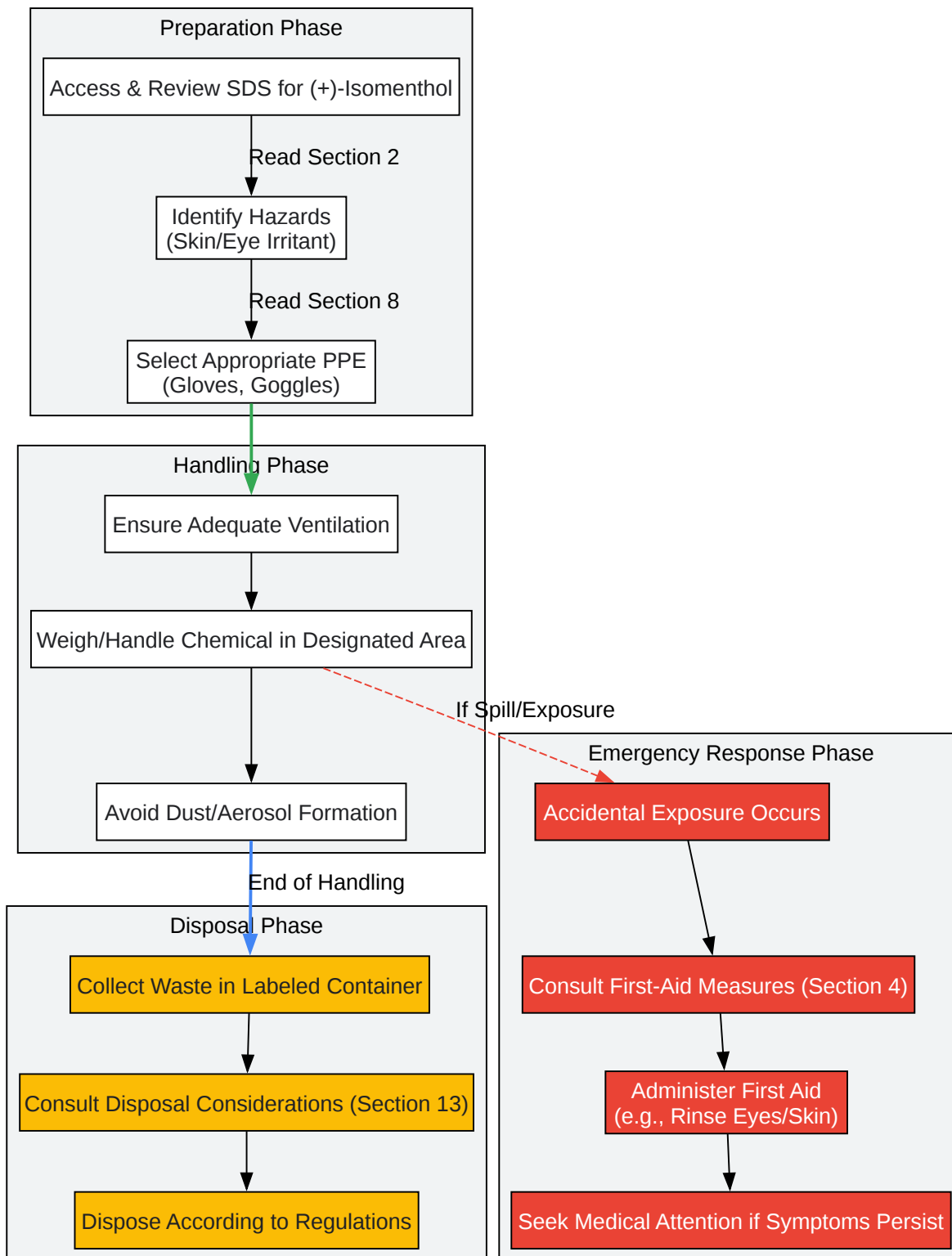
Storage and Handling

Condition	Recommendation
Safe Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[7]
Storage	Store at 2°C - 8°C.[1]
Incompatible Materials	Strong oxidizers.[4]

Experimental Workflow for Safe Chemical Handling

The following diagram illustrates a logical workflow for handling a chemical substance like (+)-**Isomenthol** based on its Safety Data Sheet.

Chemical Handling Workflow based on SDS

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